

What are the physical properties of 2,5-Dimethoxybenzonitrile?

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2,5-Dimethoxybenzonitrile

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An In-depth Technical Guide to the Physical Properties of **2,5-Dimethoxybenzonitrile**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical properties of **2,5-Dimethoxybenzonitrile**, a key intermediate in the synthesis of various organic compounds. The information is presented to support research, development, and quality control activities.

Chemical Identity and Structure

2,5-Dimethoxybenzonitrile is an aromatic compound characterized by a benzene ring substituted with two methoxy groups and a nitrile group.

- IUPAC Name: **2,5-dimethoxybenzonitrile**[\[1\]](#)[\[2\]](#)
- CAS Number: 5312-97-0[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Molecular Formula: C₉H₉NO₂[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- SMILES: COC1=CC(=C(C=C1)OC)C#N[\[1\]](#)[\[2\]](#)[\[3\]](#)
- InChI: 1S/C9H9NO2/c1-11-8-3-4-9(12-2)7(5-8)6-10/h3-5H,1-2H3
- InChIKey: HWAMEJIMXIXLIH-UHFFFAOYSA-N[\[1\]](#)[\[2\]](#)

Tabulated Physical Properties

The following table summarizes the key physical properties of **2,5-Dimethoxybenzonitrile**, compiled from various sources.

Property	Value	Source(s)
Molecular Weight	163.17 g/mol	[3]
163.176 g/mol	[1]	
163.18 g/mol	[4]	
Melting Point	80°C to 84°C	[1]
81 °C	[3]	
81-85 °C		
83 °C	[4]	
Boiling Point	288.8 °C	[3]
Appearance	White to Yellow to Orange powder to crystal	
Solid	[4]	
White	[4]	
Solubility	Soluble in Methanol.	
Soluble in chloroform and methanol. Slightly soluble in water.	[6]	
Purity	>98.0%(GC)	
97%		
Min. 98.0 (GC)	[4]	

Spectral Data

Mass Spectrometry

Gas Chromatography-Mass Spectrometry (GC-MS) analysis of **2,5-Dimethoxybenzonitrile** reveals the following characteristic peaks:

- Top Peak (m/z): 148[2]
- 2nd Highest Peak (m/z): 163[2]
- 3rd Highest Peak (m/z): 120[2]

Infrared (IR) Spectroscopy

The IR spectrum of **2,5-Dimethoxybenzonitrile** provides information about its functional groups. While specific peak values were not detailed in the provided search results, a representative gas-phase IR spectrum is available through the NIST WebBook.[7]

Experimental Protocols

The following are generalized, best-practice protocols for determining the key physical properties of **2,5-Dimethoxybenzonitrile**.

Melting Point Determination

The melting point is a critical indicator of purity.

- Sample Preparation: A small amount of finely powdered, dry **2,5-Dimethoxybenzonitrile** is packed into a capillary tube to a height of 2-3 mm.
- Apparatus: A calibrated melting point apparatus is used.[8][9]
- Procedure:
 - The capillary tube is placed in the heating block of the apparatus.
 - The sample is heated rapidly to a temperature approximately 10-15°C below the expected melting point.
 - The heating rate is then reduced to 1-2°C per minute to allow for thermal equilibrium.

- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- The temperature at which the entire solid has turned into a clear liquid is recorded as the end of the melting range.^{[9][10]}
- Purity Indication: A sharp melting range (typically less than 2°C) is indicative of a pure compound.

Boiling Point Determination (Simple Distillation)

This method is suitable for determining the boiling point of liquid compounds. For a high-melting solid like **2,5-Dimethoxybenzonitrile**, this would require melting the compound first and would be performed under vacuum to prevent decomposition at its high atmospheric boiling point.

- Apparatus Setup: A simple distillation apparatus is assembled, consisting of a round-bottom flask, a distillation head with a thermometer, a condenser, and a receiving flask.^[8]
- Procedure:
 - The compound is placed in the round-bottom flask with boiling chips.
 - The flask is heated gently.
 - As the liquid boils, the vapor rises and surrounds the thermometer bulb.
 - The temperature at which the vapor temperature stabilizes while condensate is actively forming on the thermometer bulb is recorded as the boiling point.^[8]
 - It is crucial to record the atmospheric pressure at the time of the measurement, as boiling point is pressure-dependent.

Solubility Determination

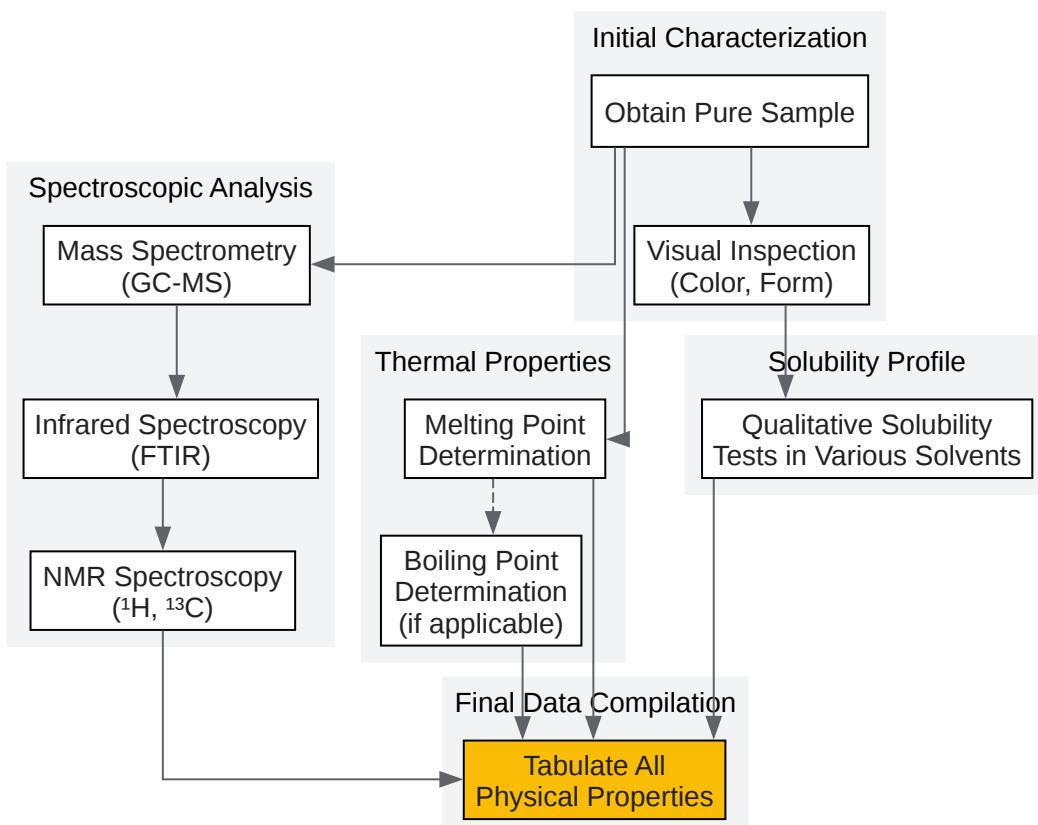
Qualitative solubility tests help in understanding the polarity of the compound and are useful for selecting appropriate solvents for reactions and purification.

- Sample Preparation: A small, measured amount of **2,5-Dimethoxybenzonitrile** (e.g., 20-30 mg) is placed into a series of test tubes.[11]
- Solvent Addition: A measured volume of a specific solvent (e.g., 1 mL) is added to each test tube.[11] A range of solvents with varying polarities should be tested (e.g., water, methanol, ethanol, acetone, diethyl ether, hexane).[10][11]
- Observation: The mixture is agitated (vortexed or shaken) to facilitate dissolution.
- Classification: The solubility is observed and classified as soluble, partially soluble, or insoluble. For a substance to be considered soluble, a clear solution should be formed.

Workflow for Physical Property Determination

The following diagram illustrates a logical workflow for the experimental characterization of the physical properties of a solid organic compound like **2,5-Dimethoxybenzonitrile**.

Workflow for Physical Property Determination of 2,5-Dimethoxybenzonitrile

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Caption: Experimental workflow for characterizing **2,5-Dimethoxybenzonitrile**.

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- To cite this document: BenchChem. [What are the physical properties of 2,5-Dimethoxybenzonitrile?]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1329510#what-are-the-physical-properties-of-2-5-dimethoxybenzonitrile]

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